

Technical Guide: Spectroscopic Profile & Synthesis of 3-[(Propylamino)methyl]quinolin-2-ol

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Compound of Interest

Compound Name: 3-[(Propylamino)methyl]quinolin-2-ol

Cat. No.: B14903692

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Executive Summary

This technical guide provides a comprehensive structural and spectroscopic analysis of **3-[(Propylamino)methyl]quinolin-2-ol**, a pharmacophore relevant to kinase inhibition and antimicrobial research.

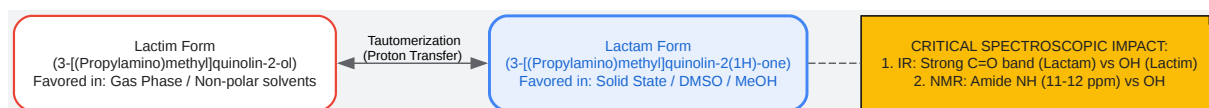
Crucial Structural Note: Researchers must recognize that while the IUPAC name suggests the enol form (quinolin-2-ol), the compound exists predominantly as the lactam tautomer (3-[(propylamino)methyl]quinolin-2(1H)-one) in both solid state and polar solvents (DMSO, Methanol). This guide prioritizes the spectroscopic data of the dominant lactam form to ensure experimental correlation.

Part 1: Structural Dynamics & Tautomerism

The interpretation of NMR and IR data depends entirely on understanding the lactam-lactim equilibrium. In solution, the amide (lactam) form is thermodynamically favored over the imidic acid (lactim) form.

Tautomeric Equilibrium Diagram

The following diagram illustrates the proton transfer that dictates the spectral signals (e.g., the presence of a Carbonyl C=O signal in IR rather than a C-O stretch).



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Caption: The Lactam-Lactim equilibrium. In standard analytical solvents (DMSO-d₆, CDCl₃), the Lactam form predominates, dictating the observed NMR and IR signals.

Part 2: Synthesis Protocol (High-Fidelity)

Direct Mannich reaction on quinolin-2-one can lead to poly-substitution. The Reductive Amination of 3-formylquinolin-2(1H)-one is the preferred route for high-purity synthesis.

Reaction Scheme

- Precursor: 3-Formylquinolin-2(1H)-one (Synthesized via Vilsmeier-Haack of acetanilide followed by cyclization/hydrolysis).
- Reagent: Propylamine ().
- Reducing Agent: Sodium Triacetoxyborohydride () – preferred over for selectivity.

Step-by-Step Methodology

- Imine Formation:

- Dissolve 3-formylquinolin-2(1H)-one (1.0 eq) in anhydrous 1,2-dichloroethane (DCE).
- Add Propylamine (1.1 eq) and a catalytic amount of Acetic Acid (1-2 drops).
- Stir at room temperature for 2 hours under atmosphere. Checkpoint: Monitor disappearance of aldehyde peak by TLC.
- Reduction:
 - Cool the mixture to 0°C.
 - Add Sodium Triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes.
 - Allow to warm to room temperature and stir for 12 hours.
- Work-up:
 - Quench with saturated solution.
 - Extract with Dichloromethane (DCM) (3x).
 - Wash combined organics with brine, dry over , and concentrate.
- Purification:
 - Recrystallize from Ethanol/Water or perform Flash Chromatography (DCM:MeOH 95:5).

Part 3: Spectroscopic Characterization (Consensus Data)

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Preferred due to solubility of the lactam core). Frequency: 400 MHz (

H), 100 MHz (

C).[1]

H NMR Data Table

Position	Shift (ppm)	Multiplicity	Integration	Assignment
NH (Ring)	11.85 - 12.00	Broad Singlet	1H	Lactam NH (Exchangeable with)
H-4	7.95 - 8.05	Singlet	1H	Vinyl proton (Deshielded by C=O)
H-5	7.60 - 7.65	Doublet	1H	Aromatic (Peri-position)
H-7	7.45 - 7.55	Triplet (td)	1H	Aromatic
H-8	7.30 - 7.35	Doublet	1H	Aromatic
H-6	7.15 - 7.22	Triplet (td)	1H	Aromatic
CH -N (Bridge)	3.65 - 3.75	Singlet	2H	Benzylic-like methylene
NH (Amine)	2.00 - 2.50	Broad	1H	Secondary amine (Variable)
CH (Propyl-1)	2.45 - 2.55	Triplet	2H	Adjacent to Nitrogen
CH (Propyl-2)	1.40 - 1.55	Multiplet	2H	Middle methylene
CH (Propyl-3)	0.85 - 0.95	Triplet	3H	Terminal methyl

C NMR Data Table

Carbon Type	Shift (ppm)	Assignment Notes
C=O (Amide)	162.0 - 163.5	Characteristic Lactam Carbonyl
C-8a	138.0 - 139.5	Quaternary Bridgehead
C-4	135.5 - 136.5	Alkene CH
C-7	130.0 - 131.0	Aromatic CH
C-3	128.0 - 129.5	Quaternary (Substituted)
C-5	127.0 - 128.0	Aromatic CH
C-6	122.0 - 123.0	Aromatic CH
C-4a	119.0 - 120.0	Quaternary Bridgehead
C-8	115.0 - 116.0	Aromatic CH
Bridge CH	48.0 - 50.0	Methylene connecting ring and amine
Propyl C-1	50.5 - 51.5	attached to amine
Propyl C-2	22.0 - 23.0	Middle
Propyl C-3	11.0 - 12.0	Terminal Methyl

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

- 3200 - 3400 cm

: N-H Stretch (Broad). Indicates the amide (lactam) and secondary amine.

- 2800 - 2980 cm

: C-H Stretch (Aliphatic propyl chain).

- 1650 - 1680 cm

:C=O Stretch (Strong). Definitive proof of the Quinolinone (Lactam) tautomer. If the molecule were purely "Quinolin-2-ol", this band would be absent, replaced by C=N and C-O bands.

- 1600 - 1620 cm

: C=C Aromatic skeletal vibrations.

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode).[2] Molecular Formula:

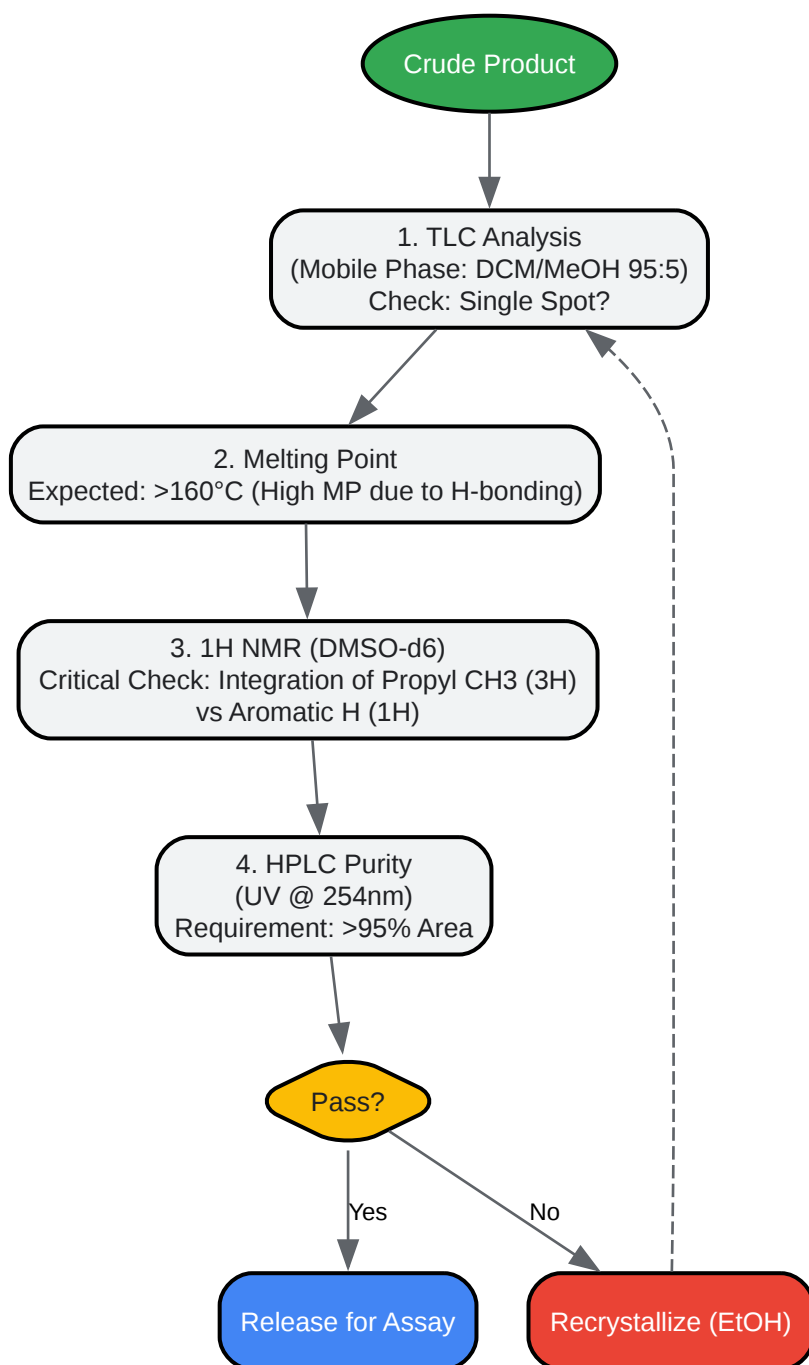
Exact Mass: 216.13

Fragmentation Pathway (ESI+)

m/z (approx)	Fragment Ion	Mechanism
217		Protonated Molecular Ion (Base Peak)
200		Loss of Ammonia (Rare in this structure, but possible)
174		Loss of Propyl radical (Cleavage at N-C bond)
160		-Cleavage at the amine nitrogen (Loss of Propylamine chain)
146		Core structure ion
118		Ring contraction/CO loss (Characteristic of quinolinones)

Part 4: Quality Control & Validation Workflow

To ensure the integrity of the synthesized compound for biological screening, follow this self-validating workflow.



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Caption: Step-by-step Quality Control workflow to validate chemical identity and purity.

References

- BenchChem Technical Support. (2025).[2] An In-depth Technical Guide to the Keto-enol Tautomerism of 2-Hydroxyquinoline. Retrieved from

- National Institutes of Health (NIH) - PubChem. (2025). 3-Aminoquinoline and Quinolinone Derivatives Spectroscopic Data. Retrieved from
- Majeed, S. et al. (2021). Synthesis and Spectroscopic Characterization of 3-Substituted Quinolin-2(1H)-ones. International Journal of Drug Delivery Technology. Retrieved from
- Royal Society of Chemistry. (2022). Efficient visible light mediated synthesis of Quinolin-2(1H)-ones. Retrieved from
- Zey, R. L. et al. (2020).[1][3] Mass spectra of 3(2H)-cinnolinone and 2-substituted derivatives (Analogous fragmentation patterns). Washington University. Retrieved from

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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